

Technical Support Center: 2-Cyano-3-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Cyano-3-nitrobenzoic acid

Cat. No.: B1395283

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Introduction: A Proactive Approach to Safety and Handling

Welcome to the technical support guide for **2-Cyano-3-nitrobenzoic acid** (CAS No. 1260834-31-8). This document is designed for researchers, chemists, and drug development professionals who utilize this versatile, yet hazardous, chemical intermediate. Given its dual functional groups—a reactive nitrile (cyano group) and an energetic nitro group on a benzoic acid backbone—a thorough understanding of its properties and a meticulous approach to handling are paramount for ensuring both experimental success and laboratory safety.

This guide moves beyond generic safety data sheets (SDS) to provide a practical, question-and-answer-based resource that addresses specific issues you may encounter. Our goal is to explain the causality behind each precaution, empowering you to make informed decisions and mitigate risks effectively.

Part 1: Hazard Identification and Risk Assessment

This section addresses the fundamental safety profile of **2-Cyano-3-nitrobenzoic acid**. The information is synthesized from available safety data for the compound and its structural analogs.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **2-Cyano-3-nitrobenzoic acid**?

A1: Based on data from structurally similar nitrobenzoic acids and the general hazards of aromatic nitro and cyano compounds, **2-Cyano-3-nitrobenzoic acid** is classified as hazardous. The primary routes of exposure are inhalation of its dust, skin contact, and eye contact.

- Skin Irritation: Causes skin irritation upon contact.[1] Prolonged exposure should be avoided.
- Serious Eye Irritation: Poses a risk of serious eye irritation or damage.[2][3] Direct contact with the eyes must be prevented.
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[3][4]
- Harmful if Swallowed: Like many nitroaromatic compounds, it is presumed to be harmful if ingested.[4][5]

The toxicological properties for this specific molecule have not been fully investigated, so it should be handled with the assumption that it may have other, as-yet-unidentified chronic effects.[2]

Q2: Does this compound pose any significant physical or chemical hazards?

A2: Yes. The molecule's structure suggests several potential physical hazards:

- Combustibility: The compound is a combustible solid. In the event of a fire, it can produce hazardous decomposition products, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[2][6][7]
- Dust Explosion: Like many fine organic powders, when dispersed in the air in sufficient concentration, it can form an explosive mixture.[8] All steps should be taken to minimize dust generation during handling.
- Chemical Reactivity: The nitro group makes the compound a potential oxidizing agent, while the nitrile group can undergo vigorous reactions. It is incompatible with strong bases, strong oxidizing agents, and strong reducing agents.[1][5] Violent reactions are possible with certain reagents.

Hazard Summary Table

Hazard Classification	Category	GHS Hazard Statement	Source
Skin Irritation	Category 2	H315: Causes skin irritation	[1] [3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	[2] [8]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation	[3] [5]
Acute toxicity (oral)	Category 4	H302: Harmful if swallowed	[4] [5]

Part 2: Safe Handling, Storage, and Experimental Use

This section provides practical guidance on day-to-day laboratory operations involving **2-Cyano-3-nitrobenzoic acid**.

Frequently Asked Questions (FAQs)

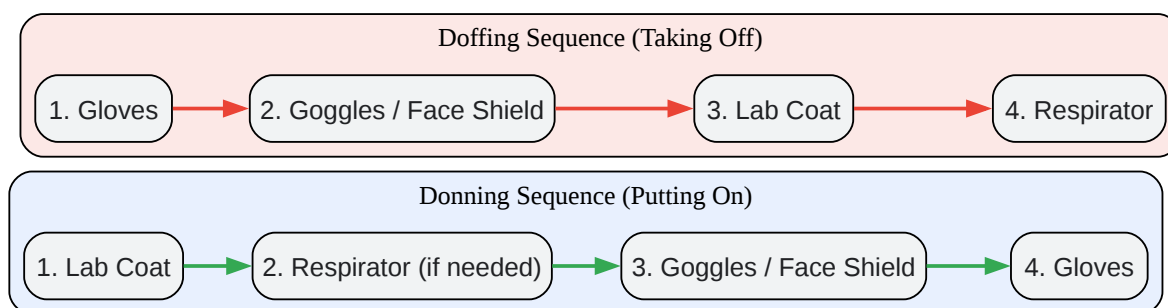
Q3: What is the mandatory Personal Protective Equipment (PPE) for handling this solid?

A3: A multi-layered PPE approach is required to prevent exposure.

- **Hand Protection:** Wear impervious chemical-resistant gloves (e.g., Nitrile rubber, 0.35 mm or thicker).[\[3\]](#) Always inspect gloves before use and change them immediately if contamination occurs.
- **Eye/Face Protection:** Use chemical safety goggles that are tested and approved under government standards like NIOSH (US) or EN 166 (EU).[\[6\]](#)[\[7\]](#) A face shield should be worn in addition to goggles when there is a significant risk of splashing or dust generation.[\[3\]](#)
- **Skin and Body Protection:** A flame-retardant lab coat is mandatory. Ensure it is fully buttoned. For larger quantities, consider protective overalls.[\[3\]](#)

- Respiratory Protection: All handling of the solid powder should be done in a certified chemical fume hood to avoid inhalation of dust.[1][9] If a fume hood is not available or if exposure limits might be exceeded, a NIOSH/MSHA-approved respirator with an appropriate particulate filter is required.[7]

Workflow: Donning and Doffing PPE



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Caption: Correct PPE sequence minimizes cross-contamination during removal.

Q4: What are the best practices for weighing and transferring this compound?

A4: The primary goal is to prevent dust from becoming airborne.

- Preparation: Before starting, ensure the chemical fume hood sash is at the appropriate height. Decontaminate the work surface and the analytical balance.
- Use a Weigh Boat: Never weigh the compound directly on the balance pan. Use a plastic weigh boat or creased weighing paper.
- Minimize Air Currents: Close the fume hood sash as much as is practical and close the doors of the balance enclosure while weighing to prevent drafts from dispersing the powder.
- Gentle Transfer: Use a spatula to gently transfer the solid. Avoid tapping or shaking the container, which can generate dust.

- **Immediate Cleanup:** If any powder is spilled, clean it up immediately following the spill procedures outlined in Q6.
- **Post-Transfer:** After transferring the compound to your reaction vessel, re-seal the container tightly. Decontaminate the spatula and weigh boat before removing them from the fume hood.

Q5: How should **2-Cyano-3-nitrobenzoic acid** be stored?

A5: Proper storage is crucial for maintaining chemical stability and safety.

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[1][2]}
- **Conditions to Avoid:** Protect from moisture and direct sunlight.^{[4][7]}
- **Incompatibilities:** Store separately from strong oxidizing agents, strong bases, and reducing agents.^{[1][5]} Do not store near a heat source.
- **Security:** Store in a locked cabinet or area with restricted access.

Part 3: Emergency Procedures and Waste Disposal

This section provides clear, actionable steps for responding to accidents and properly disposing of waste.

Frequently Asked Questions (FAQs)

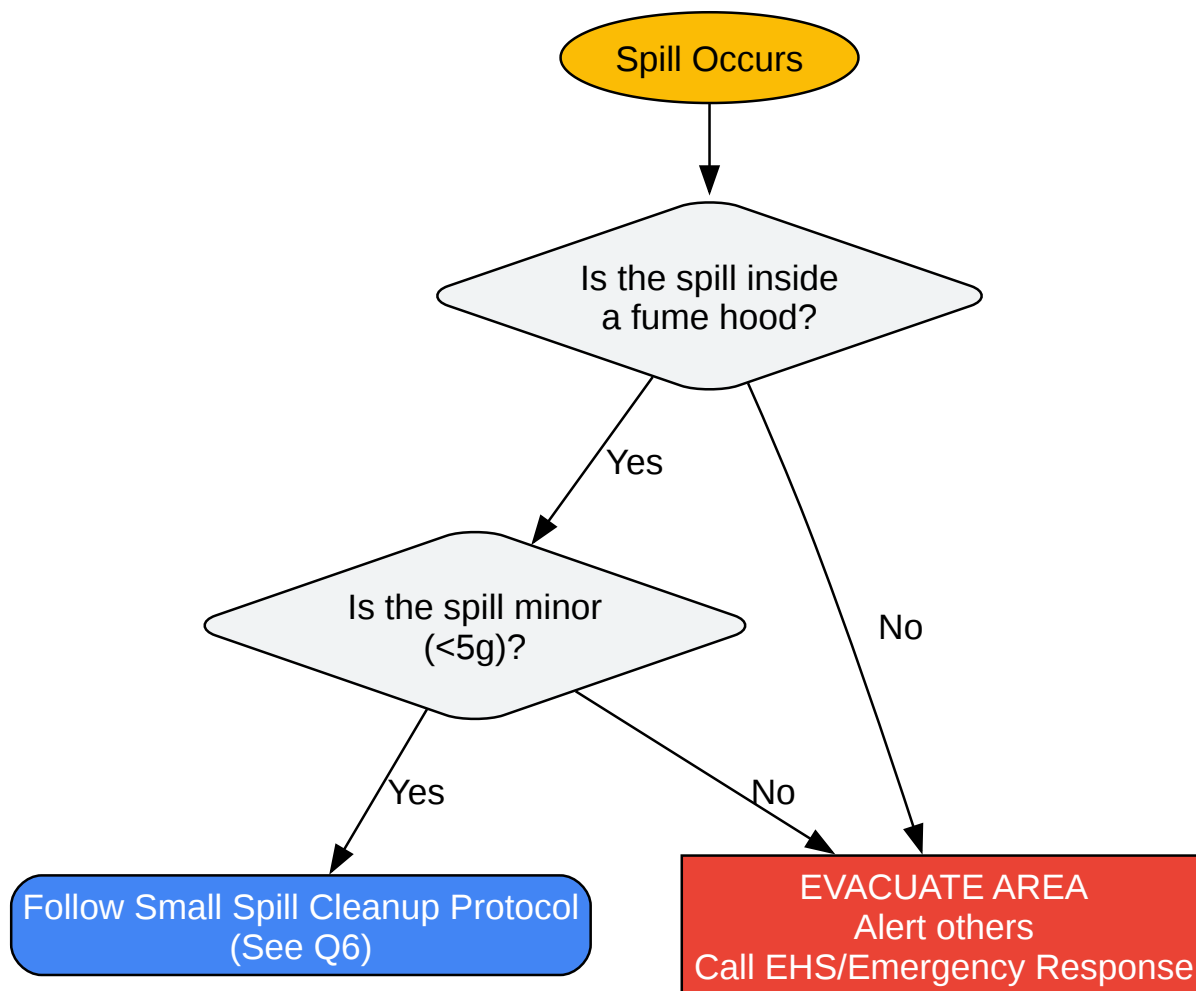
Q6: What is the correct procedure for cleaning up a small spill of solid **2-Cyano-3-nitrobenzoic acid**?

A6: For a small spill (<5 grams) inside a chemical fume hood:

- **Alert & Restrict:** Alert personnel in the immediate area. Ensure access to the area is restricted.
- **PPE:** Ensure you are wearing the full, appropriate PPE as described in A3.

- Contain Dust: Do NOT use a dry brush or towel, as this will aerosolize the powder. Gently cover the spill with a damp paper towel to prevent dust from becoming airborne.
- Collect: Carefully scoop the material (including the paper towel) into a designated, labeled hazardous waste container.^[1]
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Report: Report the incident to your laboratory supervisor or Environmental Health & Safety (EHS) officer.

Workflow: Spill Response Decision Tree



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Caption: Decision guide for responding to a chemical spill.

Q7: What are the first-aid measures in case of accidental exposure?

A7: Immediate action is critical. Always show the Safety Data Sheet to the responding medical personnel.

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or they feel unwell, call a POISON CENTER or doctor.[\[1\]](#)
- Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin with plenty of soap and water for at least 15 minutes.[\[1\]](#) If skin irritation occurs, seek medical advice.
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist immediately.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Immediately make the victim drink water (two glasses at most). Consult a physician.

Q8: How must I dispose of waste containing this chemical?

A8: All waste, including unused product, contaminated materials (gloves, paper towels), and empty containers, must be treated as hazardous chemical waste.

- Containerize: Collect all waste in a clearly labeled, sealed, and compatible container.
- Labeling: The label must read "Hazardous Waste" and clearly identify the contents, including **"2-Cyano-3-nitrobenzoic acid."**
- Disposal: Arrange for pickup and disposal through your institution's certified Environmental Health & Safety (EHS) department. Do not pour down the drain or mix with regular trash.[\[1\]](#) Disposal must be in accordance with all local, state, and federal regulations.

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